

A Technical Guide to 3-Amino-2-phenylquinoline: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 2-Phenylquinolin-3-amine

Cat. No.: B11881810

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Abstract: This technical guide provides an in-depth exploration of 3-Amino-2-phenylquinoline, a heterocyclic aromatic amine of significant interest in medicinal chemistry and materials science. We detail the fundamental physicochemical properties of this compound, present a robust and well-established synthetic protocol via the Friedländer annulation, describe its expected spectroscopic signature for definitive characterization, and discuss its role as a privileged scaffold in modern drug discovery. This document is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this valuable molecular entity.

Core Physicochemical Properties

3-Amino-2-phenylquinoline is a structurally intriguing molecule combining the rigid, heterocyclic quinoline core with a phenyl substituent at the 2-position and a nucleophilic amino group at the 3-position. These features impart specific electronic and steric properties that are highly valuable for molecular design. The foundational properties are summarized below.

Property	Value	Source / Method
Molecular Formula	C ₁₅ H ₁₂ N ₂	Calculated
Molecular Weight	220.28 g/mol	Calculated
IUPAC Name	2-Phenylquinolin-3-amine	IUPAC Nomenclature
Appearance	Expected to be a crystalline solid	General property of similar aromatic amines
Solubility	Soluble in organic solvents like DMSO, DMF, and chlorinated solvents; sparingly soluble in alcohols; generally insoluble in water.	Inferred from structural analogues

Note: A specific CAS Registry Number for the 3-amino-2-phenyl isomer is not widely documented in public chemical databases as of the date of this guide. The isomer 2-Amino-3-phenylquinoline is registered under CAS 36926-84-8[1]. Researchers should exercise diligence in characterization.

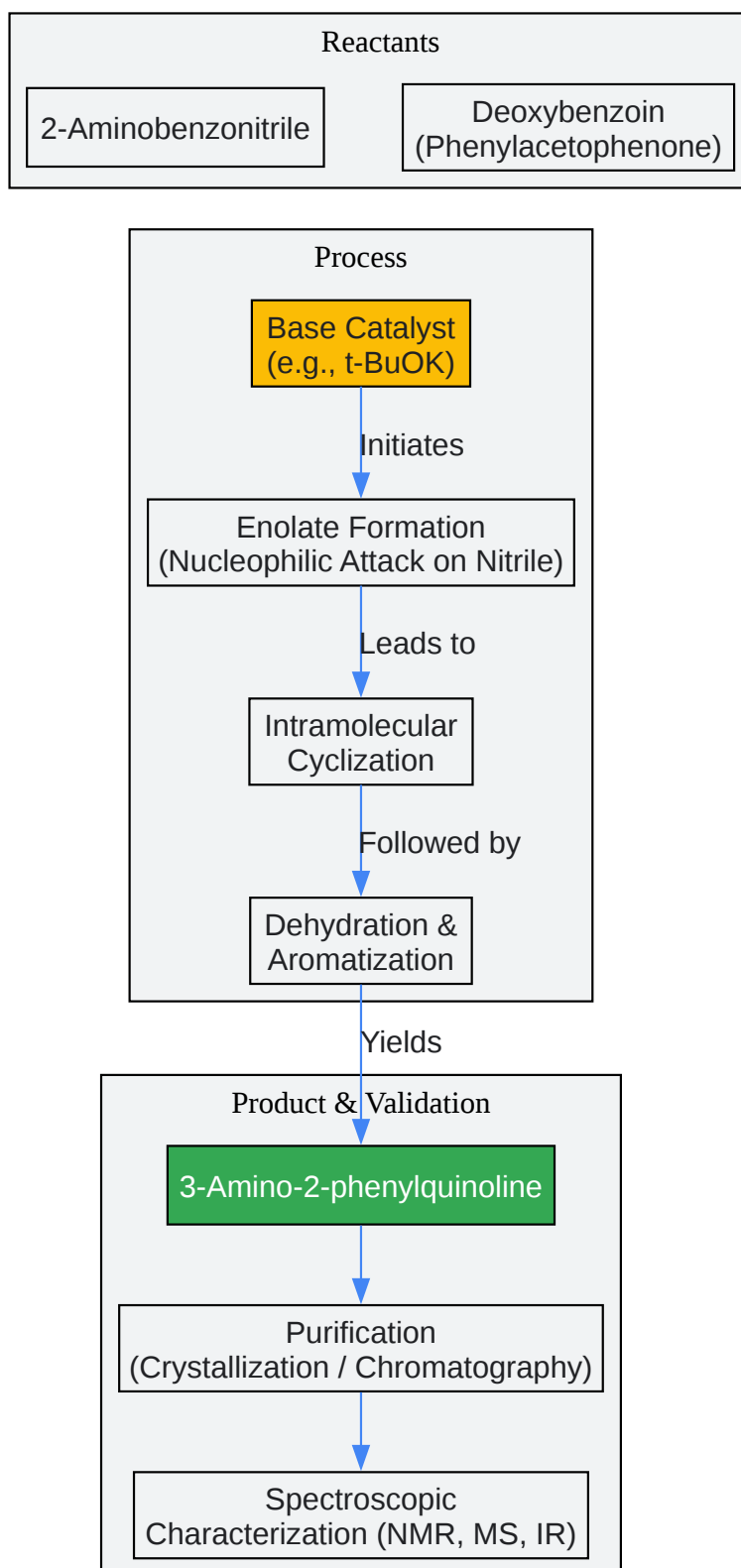
Synthesis via Base-Catalyzed Friedländer Annulation

The most direct and classical approach to the quinoline core is the Friedländer synthesis, which involves the condensation of a 2-aminoaryl aldehyde or ketone with a compound containing a reactive α -methylene group[2]. For the synthesis of 3-Amino-2-phenylquinoline, a highly effective variant utilizes 2-aminobenzonitrile as the source of the benzene ring and the C3-amine, and deoxybenzoin (phenylacetophenone) as the provider of the C2-phenyl and the remaining heterocyclic atoms.

Causality and Mechanistic Insight: The reaction is typically catalyzed by a strong base, such as potassium tert-butoxide (t-BuOK). The base serves a critical dual function:

- It deprotonates the α -methylene carbon of deoxybenzoin, generating a nucleophilic enolate.
- This enolate then attacks the electrophilic carbon of the nitrile group in 2-aminobenzonitrile.

The subsequent intramolecular cyclization is driven by the attack of the aniline nitrogen onto the ketone carbonyl, followed by a dehydration step. This sequence, known as an annulation, results in the formation of the stable, aromatic quinoline ring system. The use of 2-aminobenzonitrile is particularly elegant as the nitrile nitrogen becomes the quinoline ring nitrogen, and the nitrile carbon becomes the C4 position, while the amino group is retained at the C3 position post-cyclization[3].



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Caption: Workflow for the synthesis of 3-Amino-2-phenylquinoline.

Detailed Experimental Protocol

This protocol is a representative procedure based on established Friedländer annulation methodologies^{[4][5]}. Researchers must adapt and optimize conditions based on their specific laboratory setup and scale.

- **Reagent Preparation:** In a dry, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add deoxybenzoin (1.0 eq). Dissolve it in a suitable anhydrous solvent such as dioxane or DMF.
- **Addition of Base:** To the stirred solution, add potassium tert-butoxide (t-BuOK) (1.1 eq) portion-wise at room temperature. Allow the mixture to stir for 15-20 minutes to ensure complete formation of the enolate.
- **Addition of Amine:** Add 2-aminobenzonitrile (1.0 eq) to the reaction mixture.
- **Reaction Execution:** Heat the mixture to reflux (typically 100-150 °C, depending on the solvent) under a nitrogen atmosphere. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting materials are consumed (typically 8-24 hours).
- **Work-up:** After cooling to room temperature, quench the reaction by carefully adding water. Extract the aqueous mixture three times with an appropriate organic solvent (e.g., ethyl acetate or dichloromethane).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate the solvent under reduced pressure. The crude product can be purified by flash column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/hexane) to yield pure 3-Amino-2-phenylquinoline.
- **Validation:** Confirm the identity and purity of the final product using NMR, mass spectrometry, and IR spectroscopy as detailed in the following section.

Spectroscopic Profile and Characterization

Definitive identification of the synthesized 3-Amino-2-phenylquinoline relies on a combination of spectroscopic techniques. The expected spectral data are as follows:

- ¹H NMR (Proton NMR): The spectrum (in CDCl₃ or DMSO-d₆) should display distinct regions. A complex multiplet pattern between δ 7.0 and 8.5 ppm corresponds to the protons of the phenyl ring and the quinoline core. A broad singlet, typically integrating to two protons, will appear for the -NH₂ group; its chemical shift can vary and it will be exchangeable with D₂O.
- ¹³C NMR (Carbon NMR): The spectrum will show a series of signals in the aromatic region (δ 110-155 ppm). Key signals include the carbon bearing the amino group (C3) and the carbon attached to the phenyl substituent (C2), which will be quaternary and may have lower intensity.
- FT-IR (Infrared Spectroscopy): The IR spectrum provides crucial information about the functional groups. Look for a pair of sharp N-H stretching bands in the 3350-3500 cm⁻¹ region, characteristic of a primary amine. Aromatic C-H stretching will be observed just above 3000 cm⁻¹, and the C=C/C=N stretching vibrations of the aromatic rings will appear in the 1500-1620 cm⁻¹ region.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) should confirm the calculated molecular formula (C₁₅H₁₂N₂) by providing a molecular ion peak [M+H]⁺ at m/z 221.1073.

Applications in Medicinal Chemistry and Drug Development

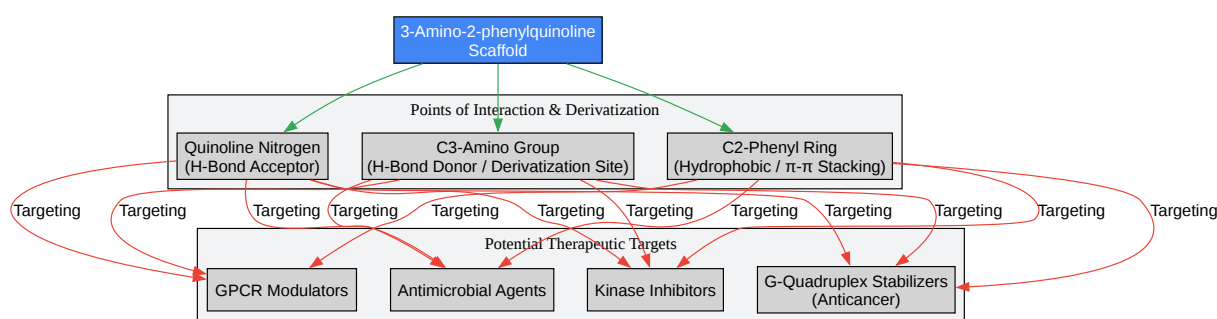
The quinoline ring is a "privileged scaffold" in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates[6]. Its rigid, planar structure and hydrogen bonding capabilities make it an excellent platform for designing molecules that interact with biological targets like enzymes and receptors.

3-Amino-2-phenylquinoline is a prime example of this scaffold, offering three key points for diversification and interaction:

- The Quinoline Nitrogen (Position 1): Acts as a hydrogen bond acceptor.
- The Amino Group (Position 3): A versatile functional handle that can act as a hydrogen bond donor and can be readily derivatized to amides, sulfonamides, or ureas to explore the surrounding chemical space of a target's binding pocket.

- The Phenyl Ring (Position 2): Provides a large, hydrophobic surface for π - π stacking or hydrophobic interactions. It can be substituted to modulate electronic properties or introduce additional interaction points.

Derivatives of phenylquinolines have shown promise as potent anticancer agents, with some acting as G-quadruplex stabilizers, which are non-canonical DNA structures implicated in cancer cell proliferation.



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Caption: Role of the 3-Amino-2-phenylquinoline scaffold in drug design.

Conclusion

3-Amino-2-phenylquinoline is a highly valuable heterocyclic compound with a straightforward and scalable synthesis via the Friedländer annulation. Its well-defined spectroscopic properties allow for unambiguous characterization, and its structural features make it an exceptionally versatile scaffold for the development of new therapeutic agents. This guide provides the foundational knowledge required for researchers to synthesize, identify, and strategically employ this compound in their research and development programs.

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